

Physical properties of 3,6-Dimethoxy-9H-xanthen-9-one (solubility, melting point)

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Compound of Interest

Compound Name: 3,6-Dimethoxy-9H-xanthen-9-one

Cat. No.: B1631633

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Technical Guide: Physicochemical Properties of 3,6-Dimethoxy-9H-xanthen-9-one

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3,6-Dimethoxy-9H-xanthen-9-one**, a key synthetic intermediate in the development of various bioactive compounds. The following sections detail its solubility and melting point, along with standardized experimental protocols for their determination.

Core Physical Properties

3,6-Dimethoxy-9H-xanthen-9-one is a xanthone derivative utilized in the synthesis of fluorescein derivatives and molecules with potential anticancer and acetylcholinesterase inhibitory activities.^[1] It typically presents as a crystalline solid, ranging in color from white to yellow, with a purity of $\geq 98\%$.^[1]

Data Presentation: Quantitative Physical Properties

The table below summarizes the key physical and solubility data for **3,6-Dimethoxy-9H-xanthen-9-one**.

Property	Value	Solvents/Conditions	Source
Molecular Formula	C ₁₅ H ₁₂ O ₄	-	[1]
Molecular Weight	256.3 g/mol	-	[1]
Appearance	Crystalline Solid	-	[1]
Purity	≥98%	-	[1]
Melting Point	Undetermined	-	A definitive, experimentally verified melting point is not consistently reported in publicly available literature.
Solubility	1 mg/mL	Dimethylformamide (DMF)	[1]
2 mg/mL	Dimethyl sulfoxide (DMSO)	[1]	
Insoluble	Ethanol	[1]	
Insoluble	Phosphate-Buffered Saline (PBS, pH 7.2)	[1]	

Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties of **3,6-Dimethoxy-9H-xanthen-9-one**.

Determination of Solubility

This protocol describes a standardized method to determine the solubility of **3,6-Dimethoxy-9H-xanthen-9-one** in various solvents.

Materials:

- **3,6-Dimethoxy-9H-xanthen-9-one**
- Selected solvents (e.g., DMF, DMSO, Ethanol, PBS pH 7.2)
- Analytical balance
- Vials with screw caps
- Magnetic stirrer and stir bars
- Centrifuge
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

Procedure:

- **Preparation of Supersaturated Solutions:** Add an excess amount of **3,6-Dimethoxy-9H-xanthen-9-one** to a known volume of the selected solvent in a sealed vial.
- **Equilibration:** Place the vials on a magnetic stirrer and agitate at a constant temperature (e.g., 25 °C) for a prolonged period (e.g., 24 to 72 hours) to ensure equilibrium is reached.
- **Phase Separation:** Centrifuge the vials at high speed to pellet the undissolved solid.
- **Sample Preparation:** Carefully withdraw an aliquot of the supernatant and dilute it with the same solvent to a concentration within the linear range of the spectrophotometer.
- **Quantification:** Measure the absorbance of the diluted solution using a UV-Vis spectrophotometer at the wavelength of maximum absorbance for **3,6-Dimethoxy-9H-xanthen-9-one**.
- **Calculation:** Determine the concentration of the dissolved solid using a pre-established calibration curve. The solubility is then calculated back to the original undiluted sample and expressed in mg/mL.

Determination of Melting Point

This protocol outlines the procedure for determining the melting point of **3,6-Dimethoxy-9H-xanthen-9-one** using a standard melting point apparatus.

Materials:

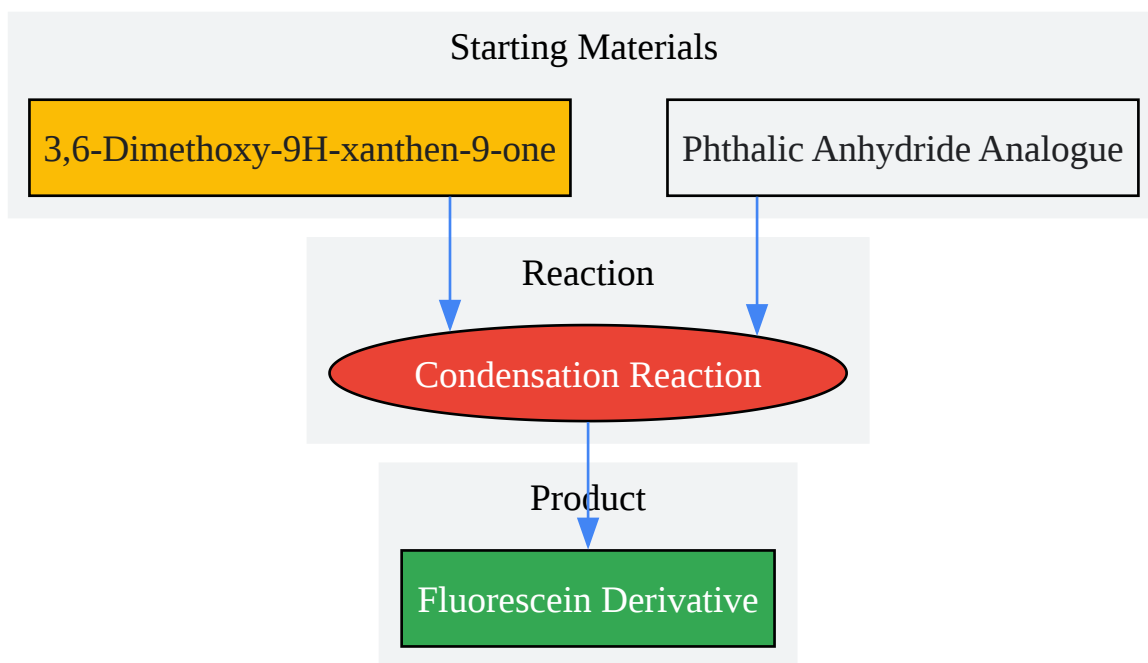
- **3,6-Dimethoxy-9H-xanthen-9-one**, finely powdered
- Capillary tubes
- Melting point apparatus

Procedure:

- **Sample Preparation:** Pack a small amount of the finely powdered **3,6-Dimethoxy-9H-xanthen-9-one** into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** Place the capillary tube into the heating block of the melting point apparatus.
- **Heating:** Heat the block at a rapid rate initially, then slow the rate to 1-2 °C per minute as the expected melting point is approached.
- **Observation:** Observe the sample through the magnifying lens. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire solid has melted into a clear liquid.

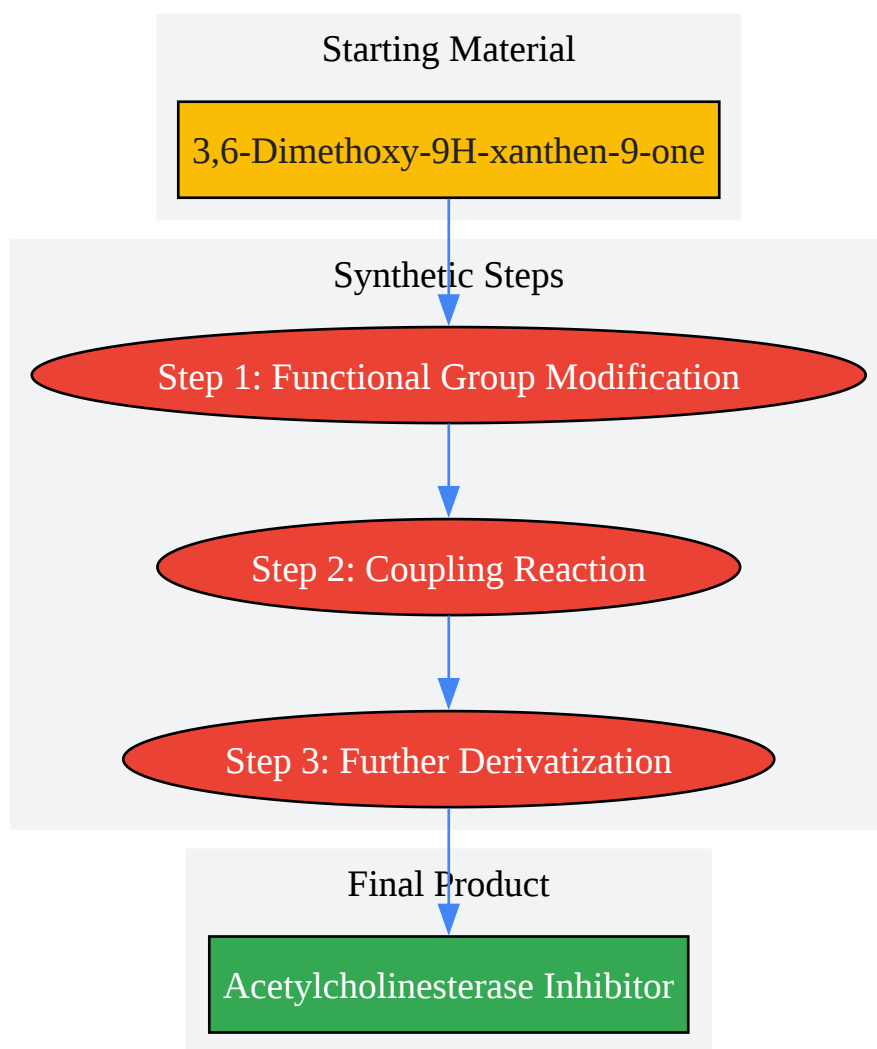
Visualizations: Synthetic Pathways

As a synthetic intermediate, **3,6-Dimethoxy-9H-xanthen-9-one** is a precursor in multi-step synthetic pathways. The following diagrams illustrate its role in the synthesis of target molecules.



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Caption: Synthesis of Fluorescein Derivatives.



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Caption: Synthesis of Acetylcholinesterase Inhibitors.

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References

- 1. mdpi.com [mdpi.com]

- To cite this document: BenchChem. [Physical properties of 3,6-Dimethoxy-9H-xanthen-9-one (solubility, melting point)]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1631633#physical-properties-of-3-6-dimethoxy-9h-xanthen-9-one-solubility-melting-point\]](https://www.benchchem.com/product/b1631633#physical-properties-of-3-6-dimethoxy-9h-xanthen-9-one-solubility-melting-point)

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